

An In-Depth Technical Guide to the Potential Degradation Pathways of Ivabradine

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Compound of Interest

Compound Name: *Ivabradine impurity 2*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the potential degradation pathways of Ivabradine, a heart rate-lowering agent. The information presented is collated from various stability and forced degradation studies, offering insights into the drug's susceptibility to different stress conditions. This document is intended to support research, development, and quality control activities related to Ivabradine.

Overview of Ivabradine Stability

Ivabradine has been shown to be a relatively stable molecule; however, it undergoes degradation under specific stress conditions, including exposure to acid, base, oxidation, and light.^{[1][2][3]} Forced degradation studies are crucial for identifying potential degradation products that could arise during manufacturing, storage, or administration, and for developing stability-indicating analytical methods.

Summary of Degradation Products

Multiple studies have identified and characterized various degradation products of Ivabradine under hydrolytic, oxidative, and photolytic stress. The following table summarizes the key degradation products reported in the literature, identified by their mass-to-charge ratio (m/z).

Degradation Product ID	m/z ([M+H] ⁺)	Formation Conditions	Reference(s)
H1	505.31	Acid Hydrolysis (HCl)	[1] [2]
H2	523.26	Acid Hydrolysis (HCl)	[1] [2]
H3	505.25	Acid Hydrolysis (HCl)	[1] [2]
N1	487.29	Alkaline Hydrolysis	[1] [2]
Ox1	Not specified	Oxidation (H ₂ O ₂)	[1] [2]
Ox2	Not specified	Oxidation (H ₂ O ₂)	[2]
Ox3	471	Oxidation (H ₂ O ₂)	[1]
Ox4	293.20	Oxidation (H ₂ O ₂)	[1]
Ox5	Not specified	Oxidation (H ₂ O ₂)	[1]
UV1	279.17	Photolytic Degradation	[1]
UV2	Not specified	Photolytic Degradation	[1]
UV3	485	Photolytic Degradation	[1]
UV4 (N-desmethyl ivabradine)	455.26	Photolytic Degradation	[1]
I-1 to I-5	Not specified	Acid and Base Hydrolysis	[4] [5]

Experimental Protocols for Forced Degradation Studies

The following are detailed methodologies for the key experiments cited in the literature for inducing the degradation of Ivabradine.

Hydrolytic Degradation

- Acidic Hydrolysis:
 - Protocol 1: 1 mg of Ivabradine was dissolved in 2 ml of 2 M hydrochloric acid (HCl) and incubated at 80°C for 24 hours.[1][3]
 - Protocol 2: Ivabradine was subjected to 0.1 M HCl at 80°C for 2 hours.[5]
 - It has been noted that Ivabradine exhibits different degradation behaviors in HCl and sulfuric acid (H₂SO₄), with some degradation products only forming in the presence of HCl.[4][5]
- Alkaline Hydrolysis:
 - Protocol 1: 1 mg of Ivabradine was dissolved in 2 ml of 1 M sodium hydroxide (NaOH) and incubated at 80°C for 24 hours.[1][3]
 - Protocol 2: Ivabradine was treated with 0.1 M NaOH at 80°C for 2 hours.[5]
- Neutral Hydrolysis:
 - Ivabradine was refluxed in water at 80°C for 2 hours.[5]

Oxidative Degradation

- Protocol 1: 1 mg of Ivabradine was dissolved in 2 ml of hydrogen peroxide (H₂O₂) solution at concentrations of 3%, 7.5%, and 15%, and incubated at 80°C for 24 hours.[1][3] Complete degradation of Ivabradine was observed under these conditions.[1]
- Protocol 2: The drug was exposed to 30% H₂O₂ at room temperature for 24 hours.[5]

Thermal Degradation

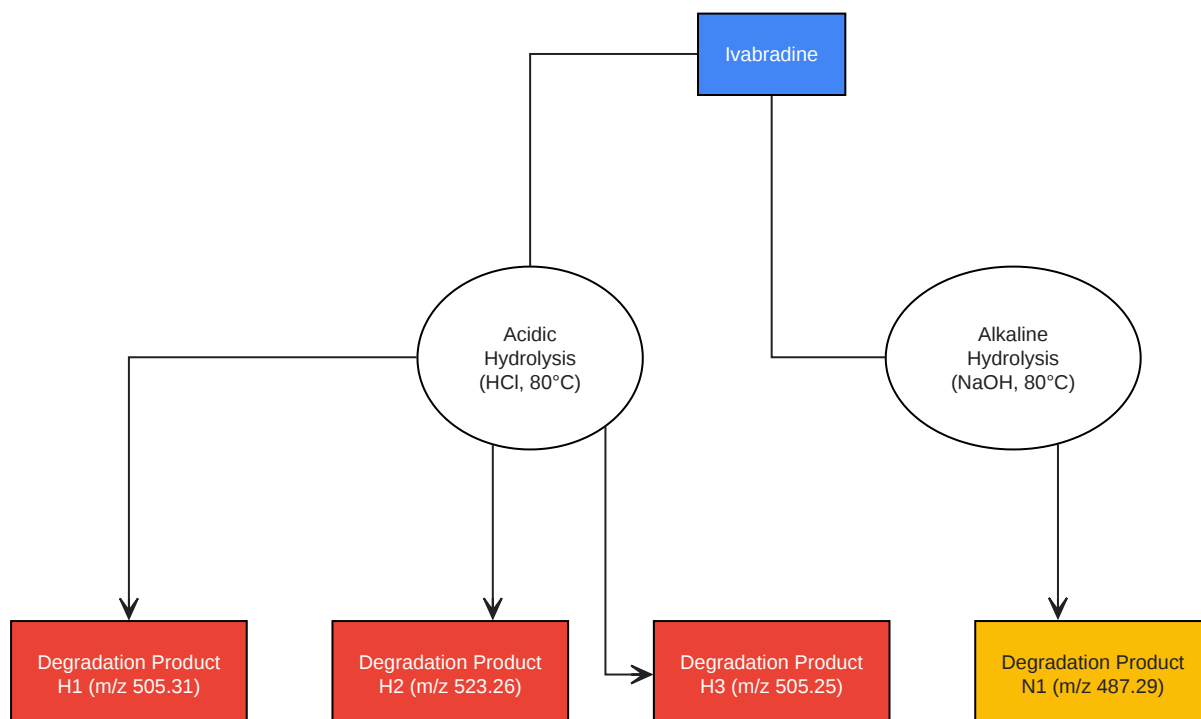
- Protocol 1: 1 mg of Ivabradine was dissolved in 2 ml of deionized water and kept at 80°C for 24 hours.[1][3]
- Protocol 2: Ivabradine powder was kept in an oven at 105°C for 6 hours.[5]

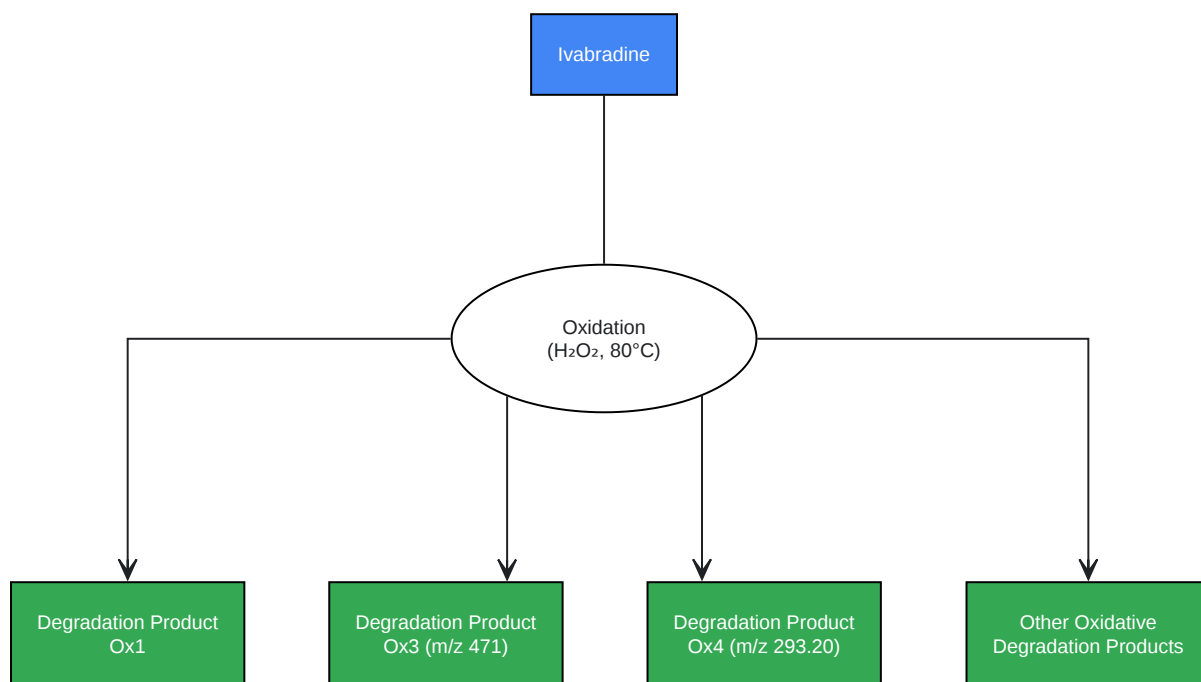
Photolytic Degradation

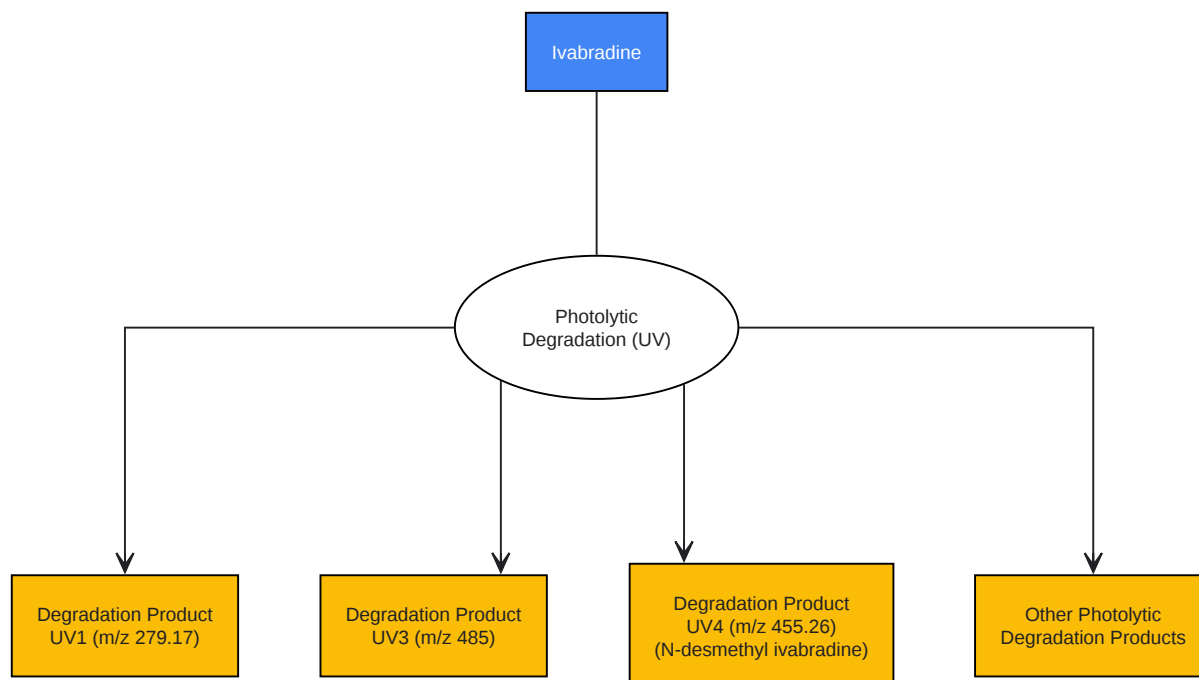
- Protocol 1: A solution of Ivabradine was exposed to UV radiation for 24 and 48 hours. After 48 hours, complete decomposition of Ivabradine was observed.^[1] The illuminance was set at 500 W/m².^[2]
- Protocol 2: The solid drug was exposed to UV light (254 nm) and fluorescent light for 7 days.^[5]

Visualization of Degradation Pathways

The following diagrams illustrate the proposed degradation pathways of Ivabradine under different stress conditions.







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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com